

# A Comprehensive Technical Guide to the Safe Handling of DBCO-PEG6-NHS Ester

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## Compound of Interest

Compound Name: DBCO-PEG6-NHS ester

Cat. No.: B12377814

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling protocols for **DBCO-PEG6-NHS ester**, a bifunctional linker widely utilized in bioconjugation, drug delivery systems, and various research applications. While some suppliers classify this compound as non-hazardous, the presence of reactive functional groups—a dibenzocyclooctyne (DBCO) and an N-hydroxysuccinimide (NHS) ester—necessitates careful handling to ensure laboratory safety. This document outlines the potential hazards, recommended personal protective equipment (PPE), and procedures for storage, use, and disposal.

## I. Chemical and Physical Properties

**DBCO-PEG6-NHS ester** is a molecule designed for copper-free click chemistry and amine modification. The DBCO group readily reacts with azide-containing molecules, while the NHS ester efficiently forms covalent bonds with primary amines. The hexaethylene glycol (PEG6) spacer enhances solubility in aqueous media and provides flexibility to the linker.

Property	Value	Source
Molecular Formula	C38H47N3O12	[1][2]
Molecular Weight	737.79 g/mol	[1]
Solubility	Soluble in DMSO, DCM, DMF	[2]

## II. Safety and Hazard Information

According to at least one Safety Data Sheet (SDS), **DBCO-PEG6-NHS ester** is not classified as a hazardous substance or mixture.<sup>[1]</sup> However, it is crucial to note that a similar compound lacking the PEG linker, DBCO-NHS ester, is classified as hazardous, with warnings for oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation. Given the reactive nature of the NHS ester and DBCO moieties, a cautious approach to handling is prudent.

Potential Hazards:

- Eye Contact: May cause irritation.
- Skin Contact: May cause irritation upon prolonged or repeated exposure.
- Inhalation: Avoid inhaling dust or aerosols, as it may cause respiratory irritation.
- Ingestion: The toxicological properties have not been thoroughly investigated.

Incompatible Materials:

- Strong acids and alkalis
- Strong oxidizing and reducing agents

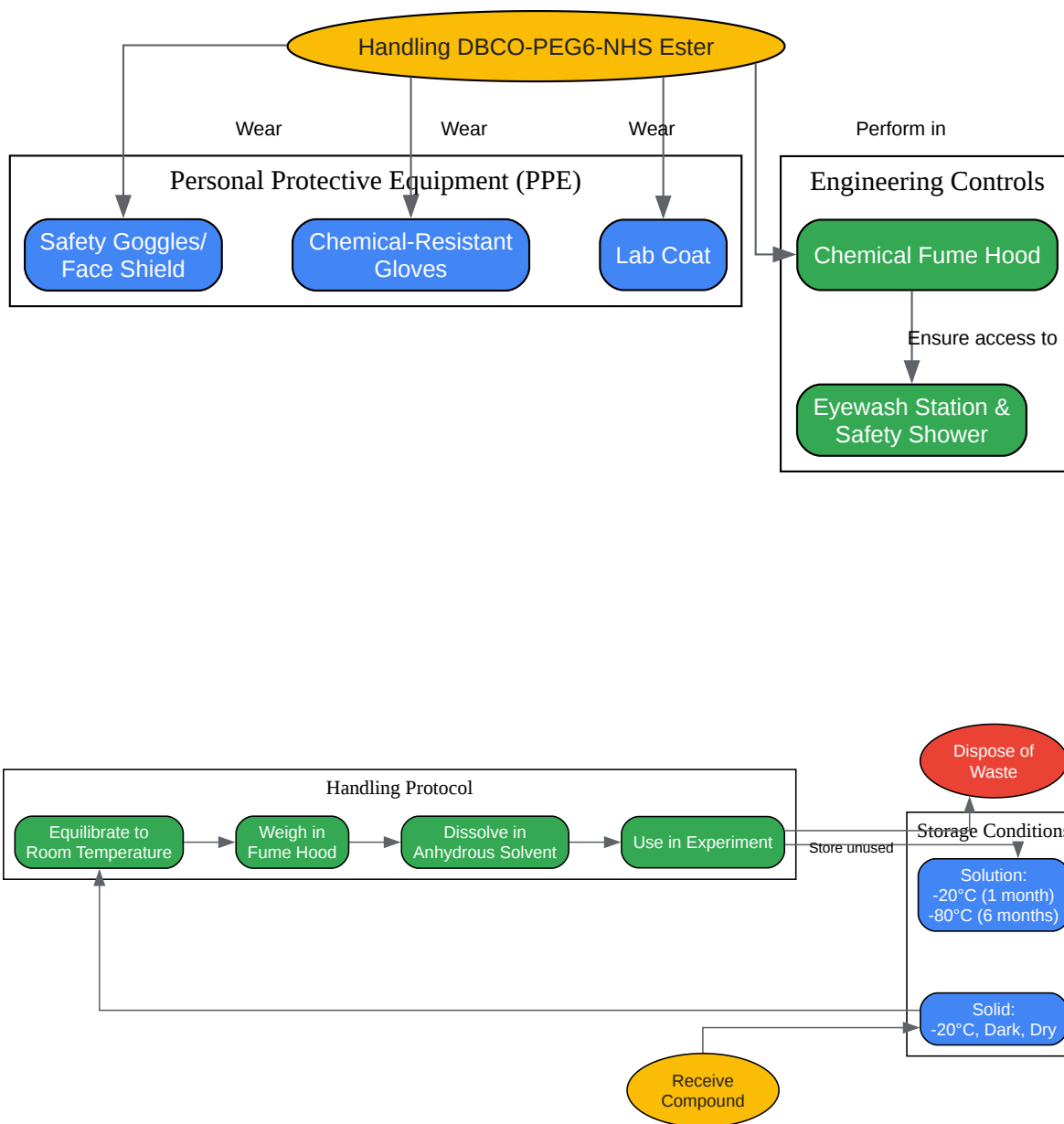
Under fire conditions, **DBCO-PEG6-NHS ester** may decompose and emit toxic fumes.

## III. Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, the following PPE and engineering controls should be utilized when handling **DBCO-PEG6-NHS ester**:

- Engineering Controls:
  - Work in a well-ventilated area, preferably in a chemical fume hood.
  - Ensure an eyewash station and safety shower are readily accessible.

- Personal Protective Equipment:
  - Eye Protection: Wear chemical safety goggles or a face shield.
  - Hand Protection: Use compatible chemical-resistant gloves.
  - Skin and Body Protection: Wear a lab coat and appropriate protective clothing.
  - Respiratory Protection: If working with the solid form where dust may be generated, a respirator may be necessary.



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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. DBCO-PEG6-NHS ester | BroadPharm [broadpharm.com]
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